

An In-depth Technical Guide to the Health and Safety of Isovalerophenone

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Compound of Interest

Compound Name: Isovalerophenone

Cat. No.: B1672632

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This technical guide provides a comprehensive overview of the health and safety information available for **Isovalerophenone** (CAS No. 582-62-7). Designed for researchers, scientists, and drug development professionals, this document consolidates key data on its chemical properties, toxicological profile, and associated hazard classifications. Due to the limited availability of specific toxicological studies on **Isovalerophenone**, data for structurally related compounds, Valerophenone and Isophorone, have been included for comparative purposes.

Chemical and Physical Properties

Isovalerophenone, also known as 3-Methyl-1-phenyl-1-butanone, is a colorless to pale yellow liquid. It is characterized by a fresh, fruity, and sweet odor. Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O	
Molecular Weight	162.23 g/mol	
CAS Number	582-62-7	
Appearance	Colorless to pale yellow liquid	
Boiling Point	72-74 °C at 3 mmHg	
Density	0.966 g/mL at 25 °C	
Flash Point	99 °C (210.2 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.512	
Solubility	Insoluble in water; soluble in alcohol and oils	

Toxicological Information

Specific quantitative toxicological data for **Isovalerophenone**, such as LD50 values, are not readily available in the public domain. Safety data sheets indicate that acute toxicity data has not been determined for oral, dermal, or inhalation routes. Therefore, this section presents the Globally Harmonized System (GHS) classification for **Isovalerophenone** and a comparative summary of acute toxicity data for the structurally related compounds Valerophenone and Isophorone.

GHS Hazard Classification for Isovalerophenone

Isovalerophenone is classified as an irritant. The aggregated GHS information from multiple notifications to the ECHA C&L Inventory indicates the following hazard statements:

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Pictogram:

- Irritant (Exclamation Mark)

Comparative Acute Toxicity Data

The following table summarizes available acute toxicity data for Valerophenone and Isophorone to provide context for the potential toxicity of **Isovalerophenone**.

Compound	Test	Species	Route	Value
Valerophenone	LD50	Rat	Oral	> 5 g/kg
LD50	Rabbit	Dermal	> 5 g/kg	
Isophorone	LD50	Rat	Oral	2,330 mg/kg
LD50	Rabbit	Dermal	1,500 mg/kg	
LC50	Rat	Inhalation	7 mg/L/1h	

Experimental Protocols

The hazard classifications for skin and eye irritation are determined through standardized experimental protocols, typically following OECD guidelines. The general methodologies for these tests are detailed below.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

Principle: A single dose of the test substance is applied to a small area of the skin of an animal, typically an albino rabbit. Untreated skin on the same animal serves as a control.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** 0.5 mL of the liquid test substance (or 0.5 g of a solid) is applied to a small patch of skin (approximately 6 cm²) and covered with a gauze patch.
- **Exposure:** The exposure period is typically 4 hours.
- **Observation:** After removal of the patch and any residual test substance, the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) for up to 14 days.
- **Scoring:** The severity of skin reactions is scored numerically to determine the level of irritation.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or damage to the eye.

Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an animal, typically an albino rabbit. The untreated eye serves as a control.

Methodology:

- **Animal Selection:** Healthy, adult albino rabbits with no pre-existing eye defects are used.

- Application: The test substance is instilled into the conjunctival sac of one eye after gently pulling the lower eyelid away from the eyeball.
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application. Observations may continue for up to 21 days to assess the reversibility of any effects.
- Evaluation: The cornea, iris, and conjunctiva are evaluated and scored for opacity, inflammation, redness, and swelling.

Metabolic and Signaling Pathways

Specific metabolic pathways for **Isovalerophenone** have not been detailed in the available literature. However, as a xenobiotic ketone, it is anticipated to undergo metabolism primarily in the liver, involving cytochrome P450 (CYP) enzymes.

Generalized Xenobiotic Ketone Metabolism

The metabolism of xenobiotics typically proceeds in two phases. Phase I reactions, primarily catalyzed by CYP enzymes, introduce or expose functional groups. For a ketone like **Isovalerophenone**, this could involve hydroxylation of the aromatic ring or the aliphatic side chain. Phase II reactions involve the conjugation of the modified compound with endogenous molecules to increase water solubility and facilitate excretion.

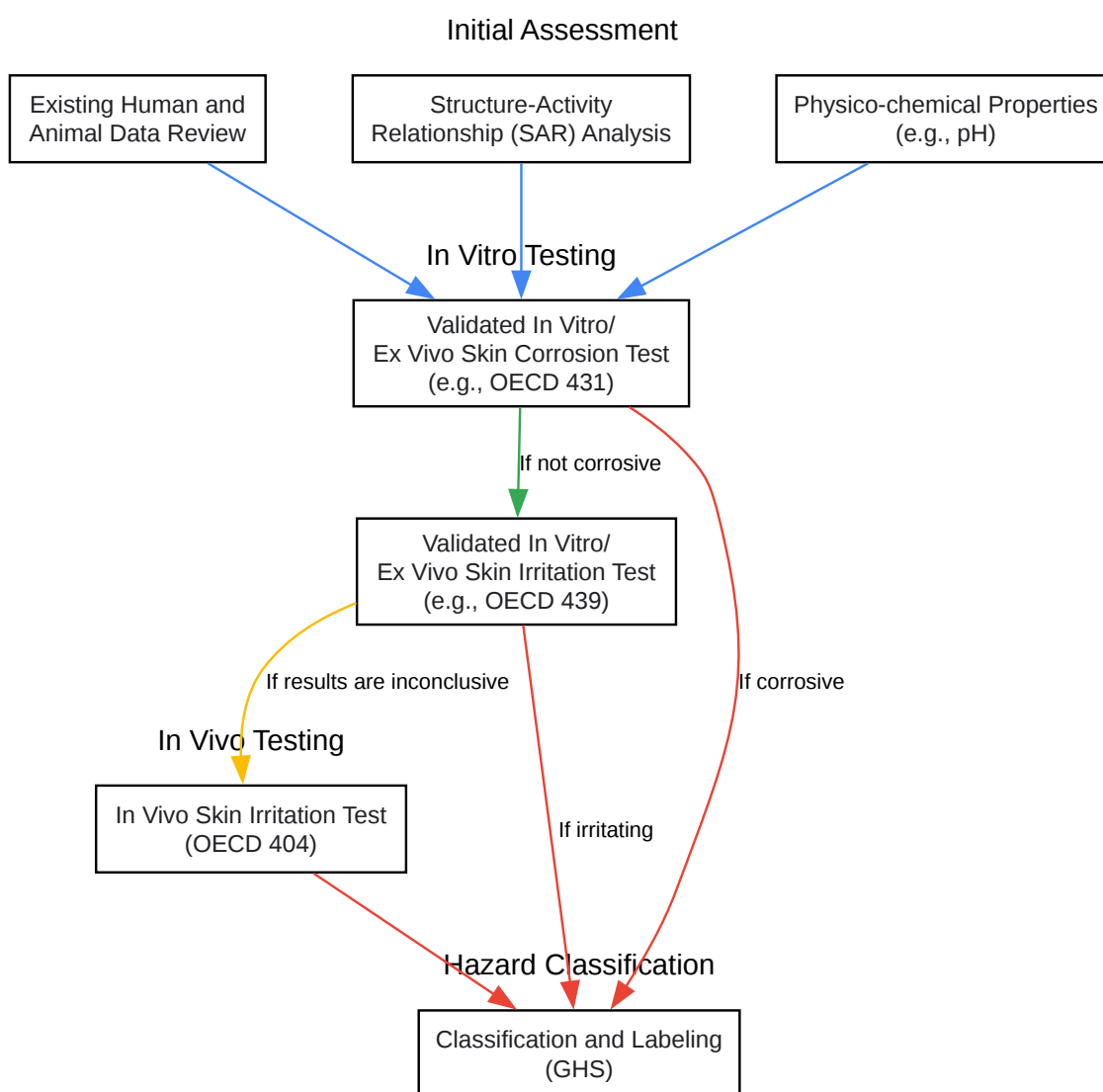


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A generalized metabolic pathway for a xenobiotic ketone.

Experimental and Logical Workflows

The process of determining the health and safety profile of a chemical like **Isovalerophenone** involves a series of experimental and logical steps. The following diagram illustrates a typical workflow for assessing skin irritation.



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A tiered testing strategy for skin irritation assessment.

Other Toxicological Endpoints

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is no specific data available in the reviewed literature regarding the genotoxicity, carcinogenicity, or reproductive toxicity of **Isovalerophenone**. For the related compound Isophorone, there is some evidence of hepatic and renal toxicity in animal studies following chronic exposure. Studies on another related compound, Benzophenone-3, have suggested potential reproductive toxicity in animal models, possibly due to endocrine-disrupting effects. However, these findings cannot be directly extrapolated to **Isovalerophenone** without specific studies.

Conclusion

Isovalerophenone is classified as a skin and eye irritant and may cause respiratory irritation. While quantitative data on its acute toxicity is lacking, the available information warrants the use of appropriate personal protective equipment, including gloves and eye protection, when handling this compound. The absence of data on chronic toxicity, genotoxicity, carcinogenicity, and reproductive toxicity highlights the need for further investigation to establish a complete toxicological profile. The provided information on related compounds and standardized testing protocols serves as a valuable resource for risk assessment and safe handling practices in a research and development setting.

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